

F-14329: Important Safety Information and Clarification of Use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: F-14329

Cat. No.: B3025919

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

It has come to our attention that information is being sought regarding the use of **F-14329** in animal models. It is crucial to clarify that **F-14329**, also known as Tolypocladenol B, is a research chemical and is explicitly not intended for human or veterinary use.

F-14329 is a tetramic acid fungal metabolite identified as a metal chelator.^[1] Commercially available sources of this compound, such as Cayman Chemical, issue a clear warning that the product is not for human or veterinary applications.^[1] This warning underscores that the compound has not undergone the necessary toxicological and pharmacological testing for safe use in living organisms.

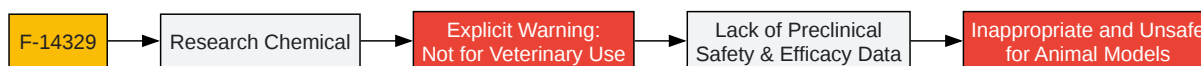
Key Information about **F-14329** (Tolypocladenol B):

Parameter	Description	Reference
Chemical Name	(3Z,5S)-3-[(2S,4S,6E)-1-hydroxy-2,4-dimethyl-6-octen-1-ylidene]-5-[(S)-hydroxy(4-hydroxyphenyl)methyl]-2,4-pyrrolidinedione	[1]
Synonym	Tolypocladenol B	[1]
CAS Number	942195-19-9	[1]
Molecular Formula	C ₂₁ H ₂₇ NO ₅	
Molecular Weight	373.4 g/mol	
Source	Fungal metabolite from <i>Chaunopycnis</i> sp.	
Known Activity	Metal chelator (iron, copper, magnesium, zinc, and aluminum ions)	

Inappropriate Use in Animal Models

Given the explicit warning against veterinary use, providing detailed application notes and protocols for the use of **F-14329** in animal models would be irresponsible and could lead to unsafe research practices. The absence of preclinical safety and efficacy data means that any in vivo experiments would be highly speculative and could cause unnecessary harm to research animals, in violation of ethical guidelines for animal welfare.

Logical Relationship: Safety and Research Application



[Click to download full resolution via product page](#)

Caption: Logical flow from chemical identity to research application status.

Recommendations for Researchers

Researchers interested in the biological activity of **F-14329** should confine their studies to in vitro assays, such as cell-free metal chelation experiments, as described in the existing literature. Any consideration for in vivo studies would first require extensive investigation into the compound's mechanism of action, pharmacokinetics, and toxicology, which is not currently available in the public domain.

It is essential for all research professionals to adhere to safety warnings and ethical guidelines when working with research chemicals. The "Not for human or veterinary use" warning should be strictly observed to ensure the integrity of scientific research and the welfare of laboratory animals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [F-14329: Important Safety Information and Clarification of Use]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3025919#how-to-use-f-14329-in-animal-models\]](https://www.benchchem.com/product/b3025919#how-to-use-f-14329-in-animal-models)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com